Technical Safety & Handling Guide: 3-Bromo-5-ethoxybenzoic acid

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Compound of Interest

Compound Name:	*3-Bromo-5-ethoxybenzoic acid*
CAS No.:	*855198-27-5*
Cat. No.:	*B1523690*

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Compound Identity & Physicochemical Logic[1][2]

This guide goes beyond standard compliance to provide a functional understanding of **3-Bromo-5-ethoxybenzoic acid**. As a tri-substituted benzene derivative, its behavior is governed by the interplay between the acidic carboxyl group, the lipophilic ethoxy ether, and the reactive aryl bromide handle.[1]

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Property	Specification	Technical Insight
Chemical Name	3-Bromo-5-ethoxybenzoic acid	Core building block for Suzuki-Miyaura cross-coupling.[1]
CAS Number	855198-27-5	Verified identifier for procurement and regulatory tracking.[1]
Formula	$C_9H_9BrO_3$	Molecular Weight: 245.07 g/mol .[1][2]
Appearance	White to Off-white Solid	Coloration often indicates trace oxidation or impurities.[1]
Solubility	DMSO, DMF, Methanol	Poor water solubility due to the lipophilic ethoxy/bromo substituents.[1]
pKa (Calc)	~3.8 - 4.2	Moderately acidic; will form salts with weak bases (e.g., $NaHCO_3$).[1]

Structural Causality[1]

- Aryl Bromide (C-Br): The primary site for palladium-catalyzed cross-coupling.[1] It is stable under ambient conditions but sensitive to UV light over prolonged periods.[1]
- Ethoxy Group (-OEt): Increases lipophilicity (LogP), aiding cell permeability in drug discovery contexts but also facilitating skin absorption during handling.[1]
- Carboxylic Acid (-COOH): Responsible for the primary irritation hazard (pH < 4 in aqueous suspension) and dictates the need for base neutralization during disposal.[1]

Hazard Profiling & Risk Management

GHS Classification:

- Skin Irritation: Category 2 (H315)[1]

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- Eye Irritation: Category 2A (H319)[1]
- STOT-SE (Respiratory): Category 3 (H335)[1]

Mechanistic Hazard Analysis

Unlike simple inorganic acids, **3-Bromo-5-ethoxybenzoic acid** combines acidity with organic solubility.[1] This creates a "Trojan Horse" effect where the lipophilic ethoxy tail allows the compound to penetrate the lipid bilayer of the skin/cornea, delivering the acidic protons deeper into the tissue than a hydrophilic acid (like HCl) might.[1]

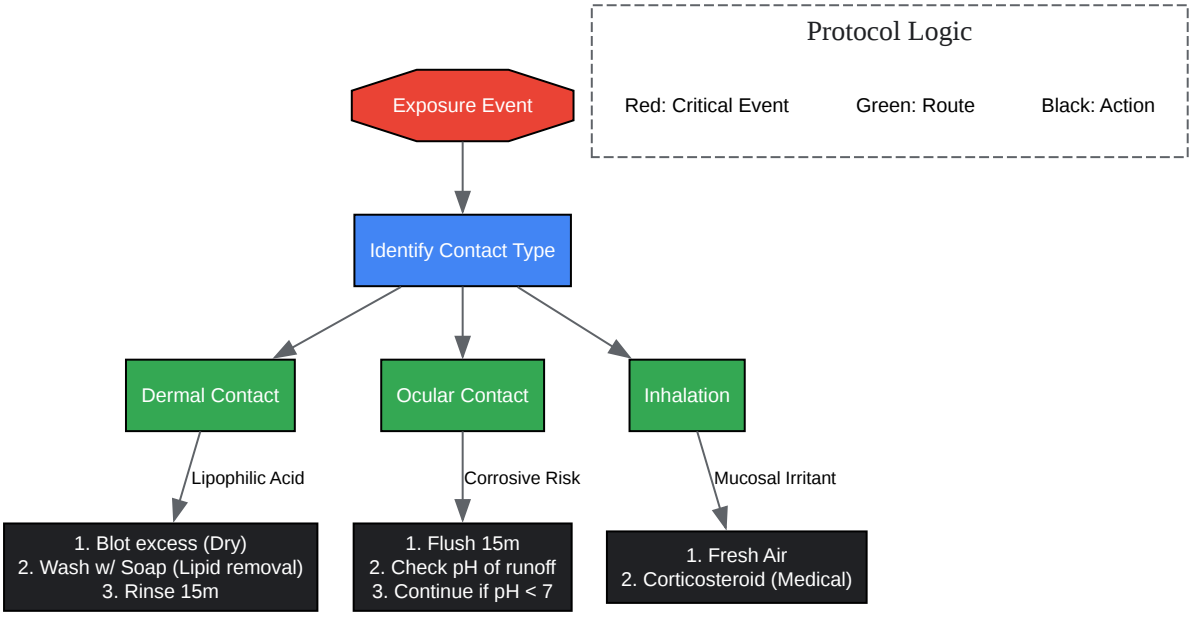
Self-Validating Risk Assessment Protocol: Before handling >1g quantities, perform the "Solvent Check":

- If dissolving in DMSO/DMF: Risk increases. These solvents are carrier agents and will transport the compound through nitrile gloves faster than solid handling.[1]
- Action: Double-gloving (Nitrile over Laminate) is required for solution-phase handling.[1]

Safety Decision Logic

The following diagram outlines the decision matrix for exposure response, prioritizing pH neutralization and solubility management.

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Figure 1: Emergency response logic tree emphasizing lipid removal for dermal contact due to the ethoxy substituent.

First Aid & Emergency Response

Ocular Exposure (Critical)[1]

- The Problem: The compound is a solid acid. Tears will dissolve it, creating a localized low-pH zone.[1]
- Protocol:
  - Immediately flush with water.[1]
  - Self-Validation Step: Do not stop flushing based on time (15 mins) alone. Use pH paper to test the runoff from the cheek.[1] Flush until runoff pH is neutral (pH 6-8).[1]

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- Why? Micro-crystals can trapped under the eyelid, continuously leaching acid.[1]

Dermal Exposure[1]

- The Problem: Water alone is inefficient due to the ethoxy group's hydrophobicity.[1]
- Protocol:
  - Brush off dry powder first (prevent creating a concentrated solution on skin).[1]
  - Wash with soap and water immediately.[1] Soap acts as a surfactant to solubilize the lipophilic tail.[1]
  - Do not use ethanol/acetone to wash skin; this increases absorption.[1]

Handling, Storage & Stability[1]

Storage Matrix

Parameter	Recommendation	Scientific Rationale
Temperature	2–8°C (Refrigerated)	Retards slow decarboxylation or ether oxidation over years.[1]
Atmosphere	Inert (Argon/Nitrogen)	Prevents moisture absorption (hygroscopic potential of acid moiety).[1]
Container	Amber Glass	Protects the C-Br bond from photolytic cleavage.[1]

Process Safety: Thermal Stability

Warning: Benzoic acid derivatives can undergo decarboxylation at elevated temperatures, releasing CO_2 and the corresponding arene (1-bromo-3-ethoxybenzene).[1]

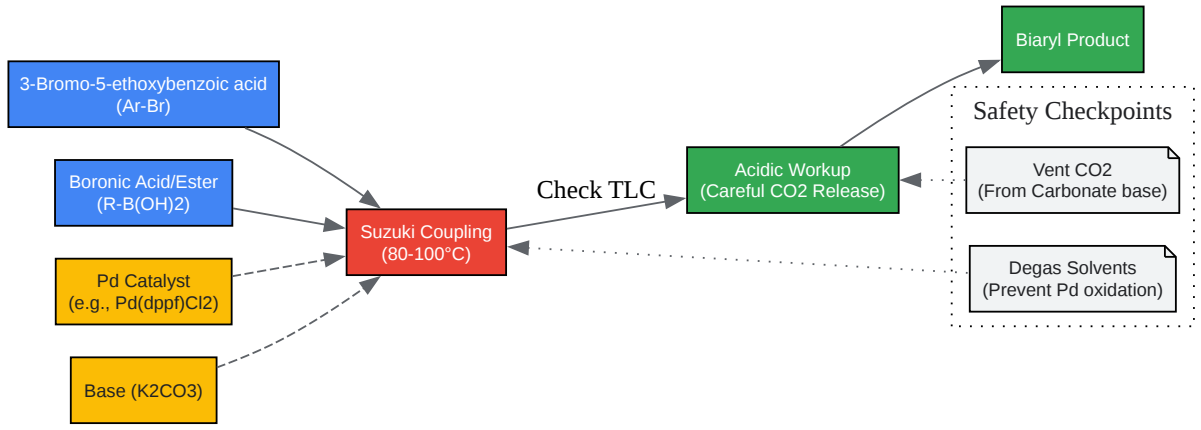
- Threshold: Generally stable up to ~150°C.[1]

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- Risk: In sealed pressure vessels (e.g., microwave reactors), decarboxylation can lead to rapid pressure spikes.[1]
- Control: Always calculate the theoretical max pressure of CO_2 release before scaling up reactions >150°C.

Synthesis & Application Context

This compound is primarily used as an electrophile in palladium-catalyzed cross-coupling.[1] The following workflow illustrates the standard operational procedure (SOP) for utilizing this building block, highlighting critical safety checkpoints.



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Figure 2: Synthesis workflow for Suzuki coupling. Note the specific safety check regarding CO_2 evolution during the acidic workup of carbonate bases.

Experimental Protocol: Suzuki Coupling (Example)

- Setup: Charge flask with **3-Bromo-5-ethoxybenzoic acid** (1.0 eq), Boronic acid (1.2 eq), and Base (K_2CO_3, 2.0 eq).
- Solvent: Add Dioxane/Water (4:1). Critical: Degas solvent stream with N_2 for 15 mins to prevent homocoupling.

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- Catalyst: Add Pd catalyst (0.05 eq) last.
- Reaction: Heat to 90°C.
- Workup Safety: Upon completion, acidify carefully with 1M HCl. Caution: The unreacted K_2CO_3 will vigorously release CO_2 gas.[1] Add acid dropwise to prevent foam-over.[1]

Exposure Controls & Personal Protective Equipment (PPE)[1]

- Engineering Controls:
  - Fume Hood: Mandatory.[1] The solid is a dust irritant; the vapor pressure is low, but dust generation during weighing is the primary inhalation risk.[1]
  - Static Grounding: When transferring large amounts (>1 kg), ground equipment to prevent electrostatic discharge ignition of organic dust clouds.[1]
- PPE Matrix:
  - Eyes: Chemical Safety Goggles (Face shield if handling >50g in open vessels).[1]
  - Hands: Nitrile gloves (0.11 mm) are sufficient for solid handling.[1] If dissolved in DCM or THF, use Silver Shield or double-glove.[1]
  - Respiratory: N95/P2 dust mask required if weighing outside a hood (not recommended).[1]

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